

what are the physical properties of Bis(2-chloroethyl) phosphate-d8

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Compound of Interest

Compound Name: *Bis(2-chloroethyl) phosphate-d8*

Cat. No.: *B12391953*

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In-Depth Technical Guide to Bis(2-chloroethyl) phosphate-d8

This technical guide provides a comprehensive overview of the known physical properties of **Bis(2-chloroethyl) phosphate-d8**. It is intended for researchers, scientists, and drug development professionals who utilize this compound, primarily as an internal standard in quantitative analytical methods.

Core Physical Properties

Bis(2-chloroethyl) phosphate-d8 is the deuterated form of Bis(2-chloroethyl) phosphate. The incorporation of deuterium atoms provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based quantification of its non-deuterated counterpart.

Quantitative Data Summary

While specific experimental values for melting and boiling points of **Bis(2-chloroethyl) phosphate-d8** are not readily available in the public domain, the following table summarizes its key physical and chemical identifiers.

Property	Value	Source
Molecular Formula	C ₄ H ₈ D ₈ Cl ₂ O ₄ P	[1]
Molecular Weight	231.04 g/mol	[1]
CAS Number	1477495-02-5	[1]
Appearance	Solid	[2]
Color	Off-white to light yellow	[2]
Purity	≥98%	[1]
Solubility	Soluble in DMSO (1 mg/mL)	[2]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Bis(2-chloroethyl) phosphate-d8** are not extensively published. However, its primary application is as an internal standard in analytical chemistry, particularly in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS) for the quantification of Bis(2-chloroethyl) phosphate.

A general protocol for its use as an internal standard is outlined below.

General Protocol for Quantitative Analysis using Bis(2-chloroethyl) phosphate-d8 as an Internal Standard

This protocol describes a typical workflow for the quantification of an analyte (in this case, Bis(2-chloroethyl) phosphate) in a complex matrix such as plasma or environmental samples.

1. Preparation of Stock Solutions:

- **Analyte Stock Solution:** Prepare a stock solution of the non-deuterated Bis(2-chloroethyl) phosphate in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
- **Internal Standard Stock Solution:** Prepare a stock solution of **Bis(2-chloroethyl) phosphate-d8** in the same solvent at a concentration of 1 mg/mL.

2. Preparation of Calibration Standards and Quality Controls:

- Prepare a series of calibration standards by spiking a blank matrix with known concentrations of the analyte.
- Add a fixed concentration of the **Bis(2-chloroethyl) phosphate-d8** internal standard to each calibration standard.
- Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.

3. Sample Preparation:

- To an aliquot of the unknown sample, add the same fixed concentration of the **Bis(2-chloroethyl) phosphate-d8** internal standard.
- Perform sample extraction to isolate the analyte and internal standard from the matrix. This may involve protein precipitation, liquid-liquid extraction, or solid-phase extraction.
- Evaporate the solvent and reconstitute the residue in the mobile phase for LC-MS analysis or a suitable solvent for GC-MS analysis.

4. Instrumental Analysis (LC-MS/MS):

- Chromatographic Separation:
 - Column: A suitable C18 column is often used.
 - Mobile Phase: A gradient of water and acetonitrile or methanol, both with a small percentage of formic acid, is typical.
 - Flow Rate: A flow rate of 0.2-0.5 mL/min is common.
 - Injection Volume: 5-10 µL.
- Mass Spectrometric Detection:
 - Ionization Mode: Electrospray ionization (ESI) in either positive or negative mode.

- Detection: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
 - Monitor the precursor-to-product ion transitions for both the analyte and the internal standard.

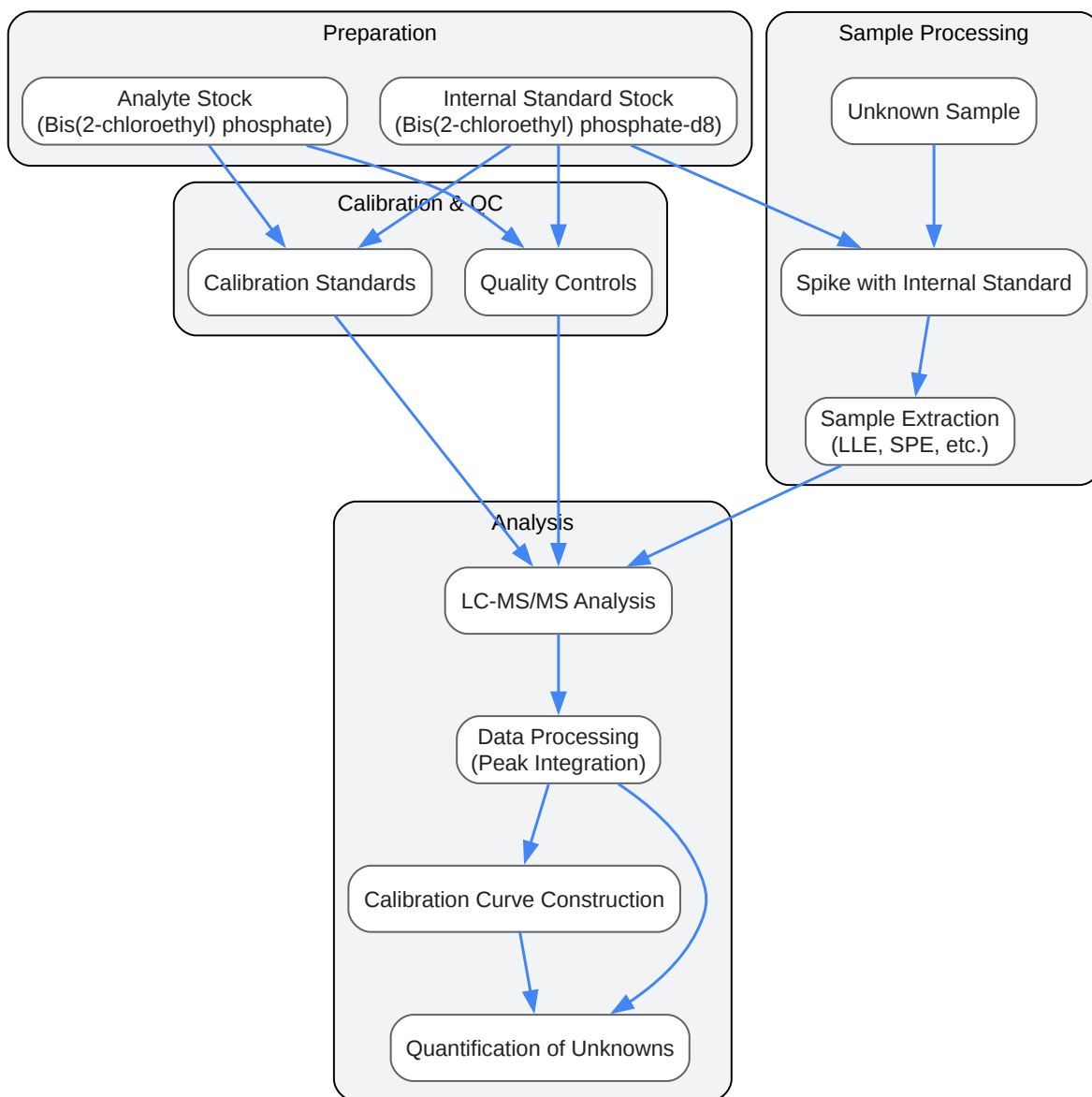
5. Data Analysis:

- Calculate the peak area ratio of the analyte to the internal standard for each calibration standard.
- Construct a calibration curve by plotting the peak area ratio against the analyte concentration.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Experimental Workflow for Quantitative Analysis

The following diagram illustrates the typical workflow for using **Bis(2-chloroethyl) phosphate-d8** as an internal standard in a quantitative analytical method.



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Caption: Workflow for quantitative analysis using an internal standard.

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References

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